

A Comparative Analysis of the Explosive Properties of Tetrazene Polymorphs

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Compound of Interest

Compound Name: Tetrazene explosive

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For researchers and professionals in energetic materials, understanding the nuanced differences between crystalline forms (polymorphs) of primary explosives is critical for safety, performance, and application. This guide provides a comparative study of the explosive properties of two known polymorphs of tetrazene, designated Form A and Form C, based on available experimental data.

Tetrazene (5-[(1E)-3-amidiniotetraz-1-en-1-yl]tetrazolide hydrate) is a widely used primary explosive that serves as a sensitizer in priming compositions.^[1] Recent research has characterized two distinct polymorphs, revealing subtle but important differences in their physical and explosive characteristics.^{[1][2]} Form C has been identified as the initial product of synthesis, which can then transition to Form A under the influence of heat and water over time.^{[3][4]} While the performance of both forms in primer compositions is considered virtually identical, their sensitivity to external stimuli shows slight variations.^{[4][5]}

Comparative Analysis of Explosive Properties

The key differentiators in the explosive properties of Tetrazene Form A and Form C are their sensitivities to mechanical stimuli, namely impact and friction. Thermal stability also shows a

minor difference. The following table summarizes the quantitative data from experimental studies.

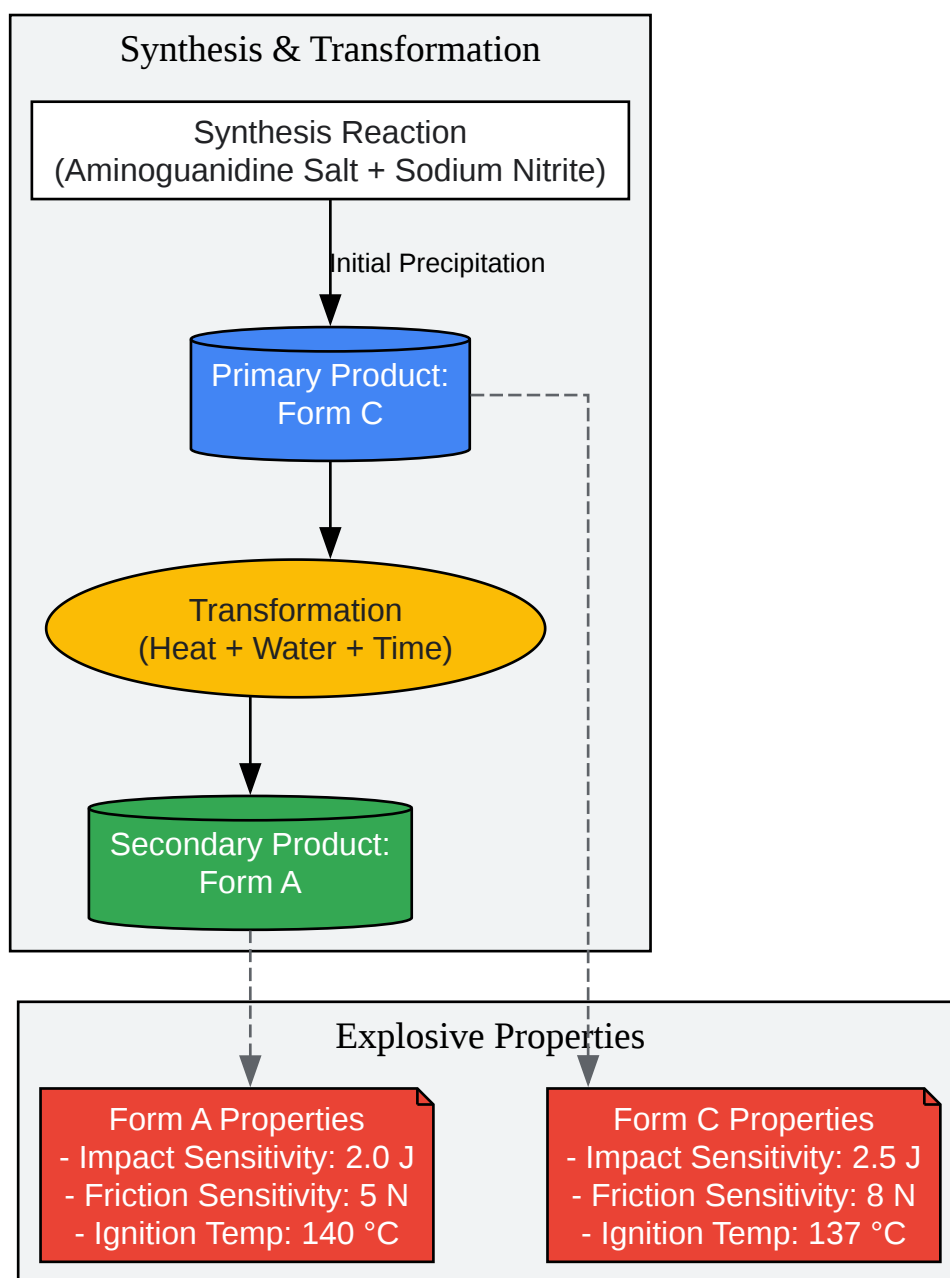
Property	Tetrazene Form A	Tetrazene Form C	Unit
Impact Sensitivity (50% initiation probability)	2.0	2.5	J
Friction Sensitivity (50% initiation probability)	5	8	N
Ignition Temperature (DTA)	140	137	°C

[Source: Rýsavy, J., et al. (2021)][1]

The data indicates that Form A is slightly more sensitive to both impact and friction than Form C.[1] However, these differences are generally considered "industrially insignificant" for most applications.[4][5]

Relationship Between Synthesis and Explosive Properties

The formation of a specific tetrazene polymorph is dependent on the reaction conditions, which in turn dictates the final explosive characteristics of the material. This relationship can be visualized as a workflow from synthesis to properties.



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Synthesis pathway and resulting properties of tetrazene polymorphs.

Experimental Protocols

The data presented in this guide is based on specific, standardized experimental methodologies.

Synthesis of Tetrazene Polymorphs

- Synthesis of Tetrazene Form A: This polymorph is prepared by dissolving sodium nitrite (7.50 g) and bisaminoguanidinium sulfate (8.75 g) in water (100 mL). The solution is then acidified with acetic acid to a pH of 5.4 at 25 °C. The mixture is stirred at a temperature between 56–58 °C for an extended period. After cooling, the resulting precipitate is filtered and washed with water, ethanol, and acetone.[1]
- Synthesis of Tetrazene Form C: The procedure for Form C is similar to that of Form A, but with a significantly shorter reaction time. The reaction is stopped approximately 35 minutes after the precipitation begins. To obtain a pure sample of Form C, the reaction is typically carried out at 40 °C for 4 hours.[1]

Sensitivity Testing

- Impact Sensitivity: The impact sensitivity is determined using a drop hammer apparatus, a standard method for primary explosives.[4] A weight is dropped from a specified height onto a sample of the explosive material to determine the energy required to cause an initiation (ignition or detonation). The values provided (2.0 J and 2.5 J) represent the energy at which there is a 50% probability of initiation.[1]
- Friction Sensitivity: Friction sensitivity is measured using a friction sensitivity tester, such as the FSKM-PEx.[6] In this test, a porcelain peg is pressed onto a sample of the explosive on a porcelain plate with a specific force, and the plate is then moved. The force at which there is a 50% probability of initiation is recorded.[1][7]

Thermal Analysis

- Differential Thermal Analysis (DTA): The ignition temperature and thermal stability of the tetrazene polymorphs were determined using a DTA 550 Ex thermal analyzer. A small sample (3-5 mg) is heated in an open glass micro-test tube at a constant rate (e.g., 5 °C/min). The DTA records the temperature difference between the sample and a reference material, showing exothermic decomposition events. For tetrazene, an exothermic decomposition was observed to start at 128 °C, leading to detonation at 137 °C for Form C. [3]

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References

- [1. Tetrazene–Characterization of Its Polymorphs | MDPI \[mdpi.com\]](#)
- [2. Tetrazene-Characterization of Its Polymorphs - PubMed \[pubmed.ncbi.nlm.nih.gov\]](#)
- [3. researchgate.net \[researchgate.net\]](#)
- [4. edoc.ub.uni-muenchen.de \[edoc.ub.uni-muenchen.de\]](#)
- [5. researchgate.net \[researchgate.net\]](#)
- [6. Tetrazene explosive - Wikipedia \[en.wikipedia.org\]](#)
- [7. apps.dtic.mil \[apps.dtic.mil\]](#)
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